

# Foundational Research Involving L-Aspartic Acid Derivatives: A Technical Guide

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## Compound of Interest

Compound Name: *H-Asp-OtBu*

Cat. No.: *B555061*

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## Introduction

L-aspartic acid, a non-essential amino acid, serves as a fundamental building block in a multitude of physiological processes. Its intrinsic biological activity and versatile chemical nature make it and its derivatives a compelling scaffold for foundational research and drug discovery. This technical guide provides an in-depth overview of the core research involving L-aspartic acid derivatives, focusing on their synthesis, biological activities, and therapeutic potential. It is designed to be a comprehensive resource for researchers, scientists, and professionals in the field of drug development, offering detailed experimental methodologies, quantitative bioactivity data, and visualizations of key biological pathways and experimental workflows.

## Physicochemical and Bioactivity Data of L-Aspartic Acid and Its Derivatives

The following tables summarize key physicochemical properties and quantitative bioactivity data for L-aspartic acid and a selection of its derivatives. This information is crucial for understanding their structure-activity relationships and potential for further development.

Table 1: Physicochemical Properties of L-Aspartic Acid and Selected Derivatives

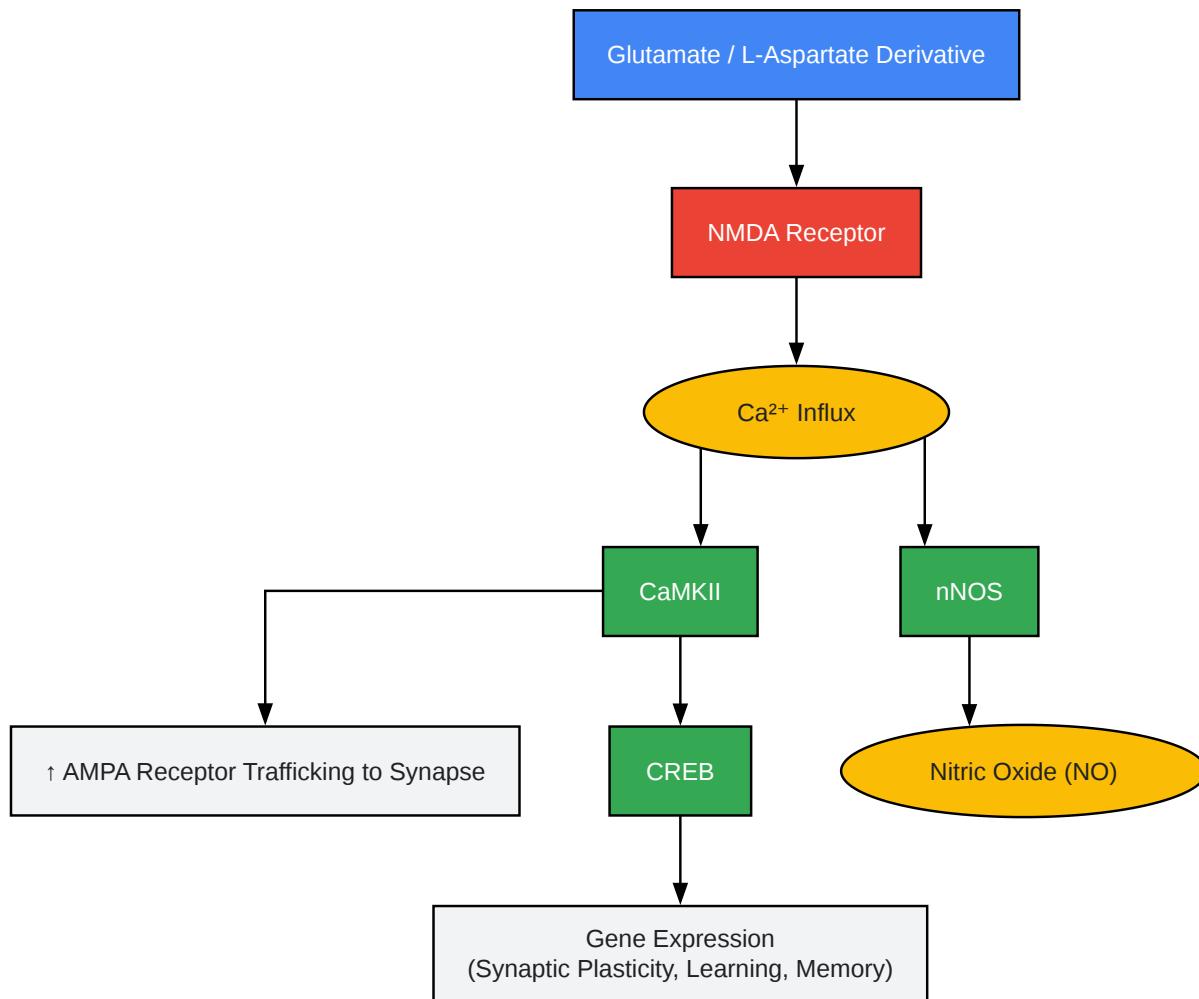
Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Water Solubility	pKa Values	LogP
L-Aspartic Acid	C <sub>4</sub> H <sub>7</sub> NO <sub>4</sub>	133.10	>300 (dec.) [1][2]	5 g/L (25 °C)[2]	1.99, 3.9, 9.6[1][2]	-0.67[2]
N-Methyl-D-aspartic acid (NMDA)	C <sub>5</sub> H <sub>9</sub> NO <sub>4</sub>	147.13[3]	189–190 (dec.)[3]	50 mg/mL[3]	-	-
L-Alanyl-L-aspartic acid	C <sub>7</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub>	205.18	182.4–184.9[4]	-	-	-
L-Asparaginyl-L-aspartic acid	C <sub>8</sub> H <sub>13</sub> N <sub>3</sub> O <sub>6</sub>	247.21	195.3–198.6[4]	-	-	-

Table 2: Quantitative Bioactivity Data of L-Aspartic Acid Derivatives

Derivative	Target	Assay	Bioactivity	Reference
L-Glutamate	NMDA Receptor	Hippocampal Neuron Activation	EC <sub>50</sub> : 2.3 μM[5]	[5]
3-(2-Carboxypiperazin-1-yl)propyl-1-phosphonic acid (CPP)	NMDA Receptor	NMDA-evoked [ <sup>3</sup> H]ACh release	IC <sub>50</sub> : 8 μM[6]	[6]
D-Aspartate	AMPA Receptor	Kainate-induced AMPAR current inhibition	K <sub>b</sub> : 0.93 mM[7]	[7]
(2R)-IKM-159	AMPA Receptor (GluA2 LBD)	Radioligand Binding	K <sub>i</sub> : 0.21 ± 0.02 mM[8]	[8]
L-hydrazinosuccinate	Aspartate Aminotransferase	Enzyme Inhibition	K <sub>i</sub> : 0.2 nM[9]	[9]
D-hydrazinosuccinate	Aspartate Aminotransferase	Enzyme Inhibition	K <sub>i</sub> : ~3 nM[9]	[9]
Compound 41 (anti-liver fibrosis)	COL1A1 Promoter	Luciferase Reporter Assay	IC <sub>50</sub> : 30 μM[4]	[4]
Compound 8a (anti-liver fibrosis)	LX-2 Cells	SRB Assay	CC <sub>50</sub> : 13 mM[4]	[4]
L-asparaginase (from <i>Salinicoccus</i> sp.)	Jurkat cells	MTT Assay	IC <sub>50</sub> : 0.096 IU/ml[10]	[10]
L-asparaginase (from <i>Salinicoccus</i> sp.)	HeLa cells	MTT Assay	IC <sub>50</sub> : 0.171 IU/ml[10]	[10]

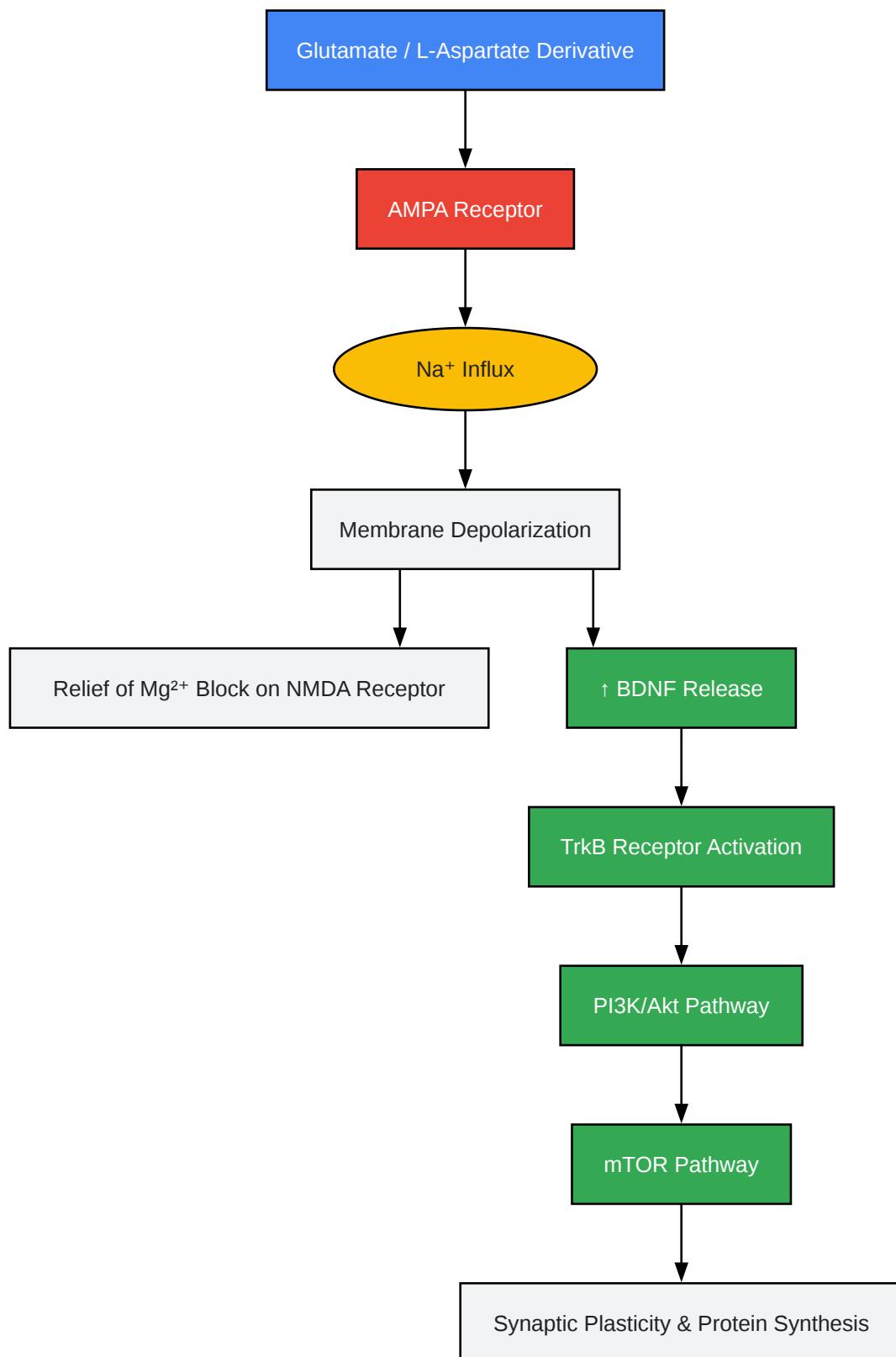
# Key Signaling Pathways Involving L-Aspartic Acid and Its Derivatives

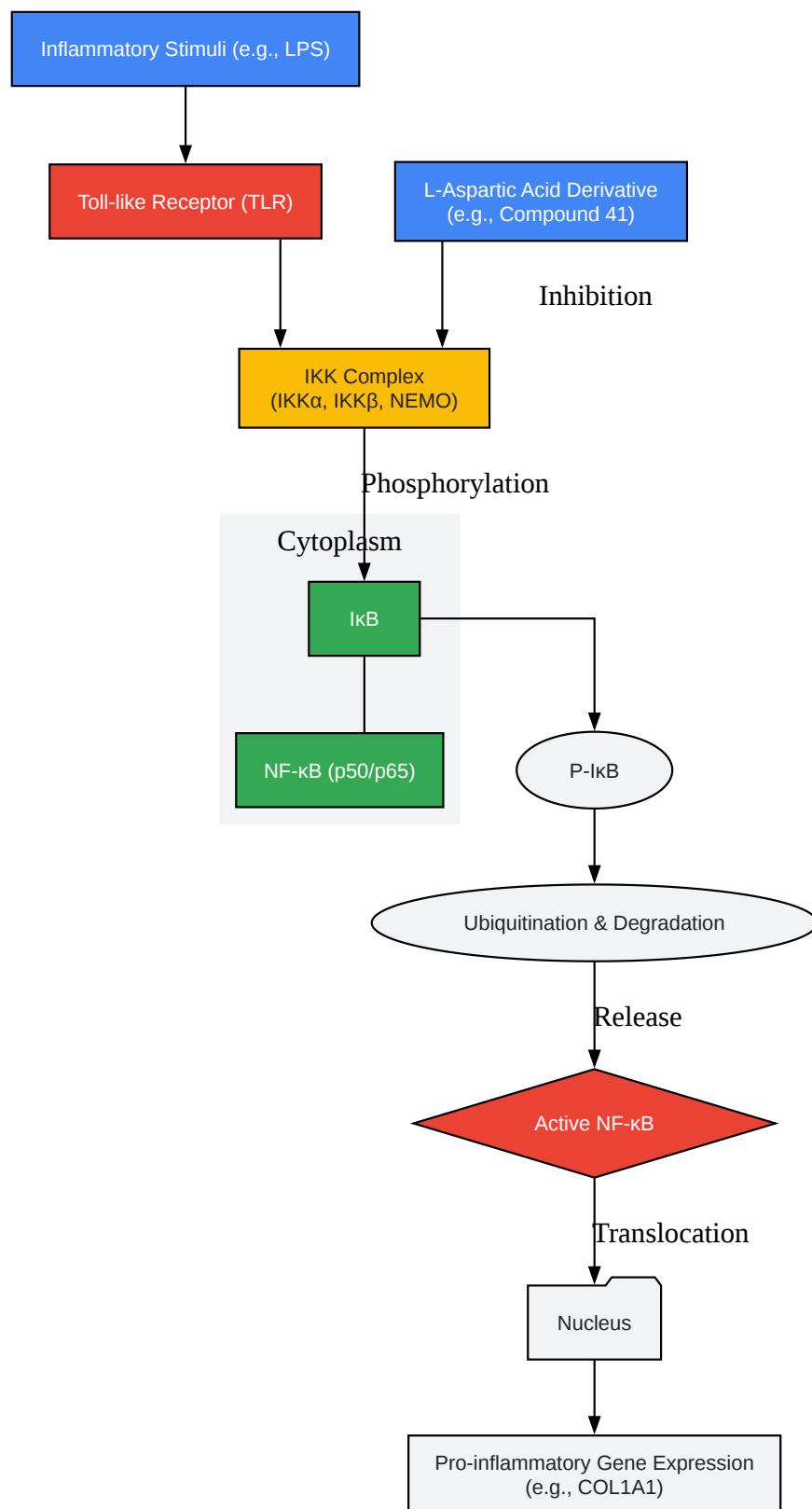
L-aspartic acid and its derivatives exert their biological effects by modulating various signaling pathways. The following diagrams, generated using the DOT language, illustrate some of the most relevant pathways.

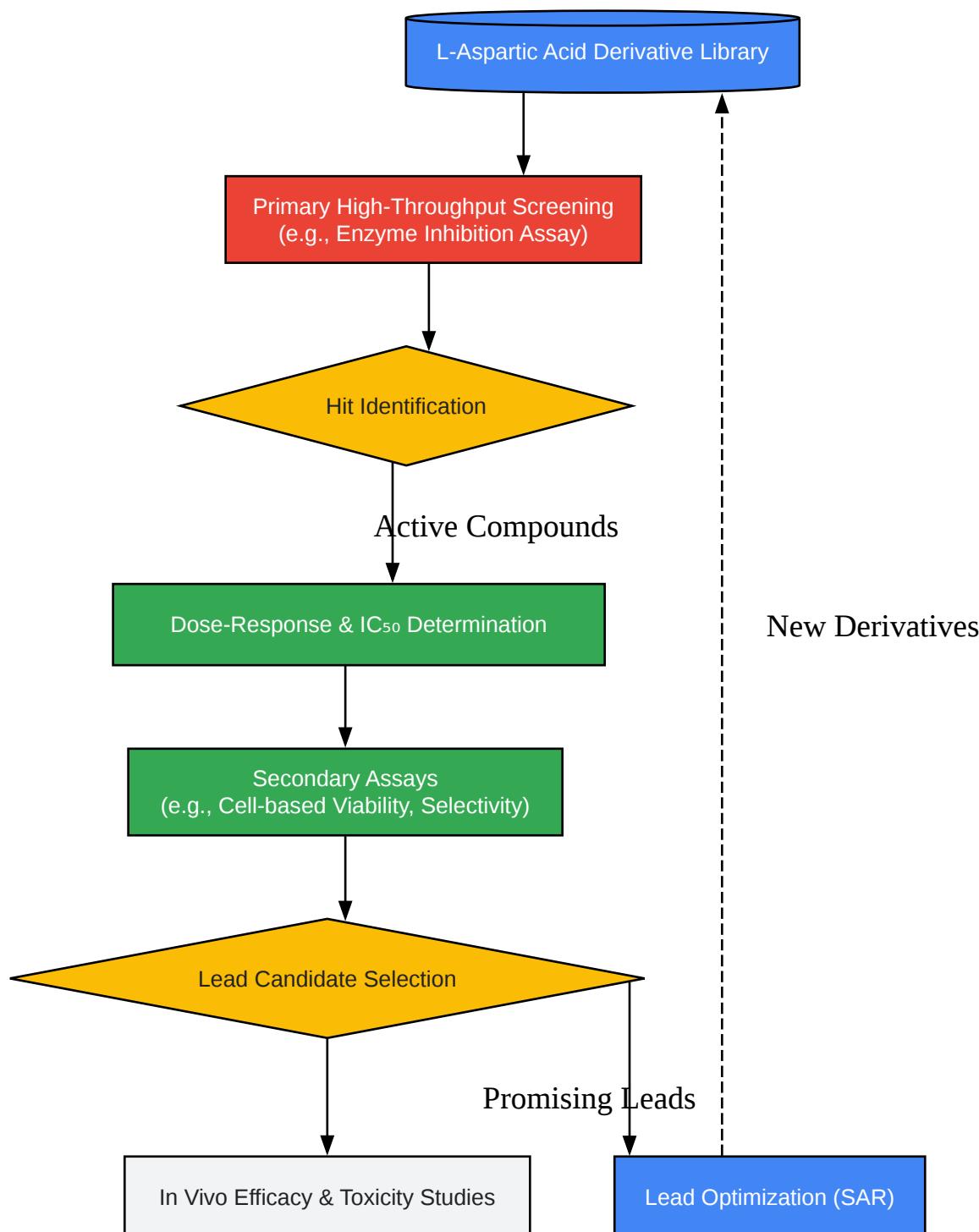


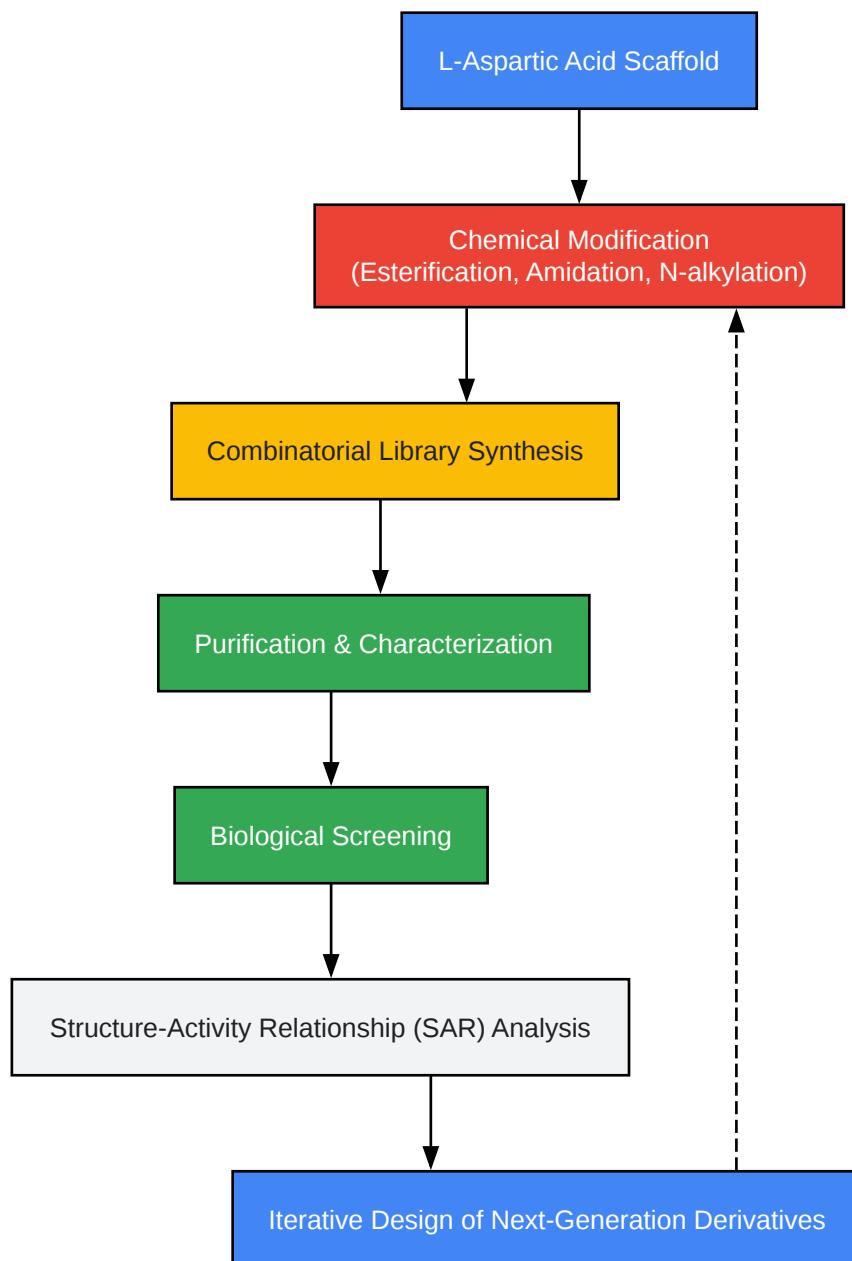
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NMDA Receptor Downstream Signaling Pathway









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